

NODAGA-NHS bifunctional chelator mechanism

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Compound Focus: Nodaga-nhs

CAS No.: 1407166-70-4

Cat. No.: S3525414

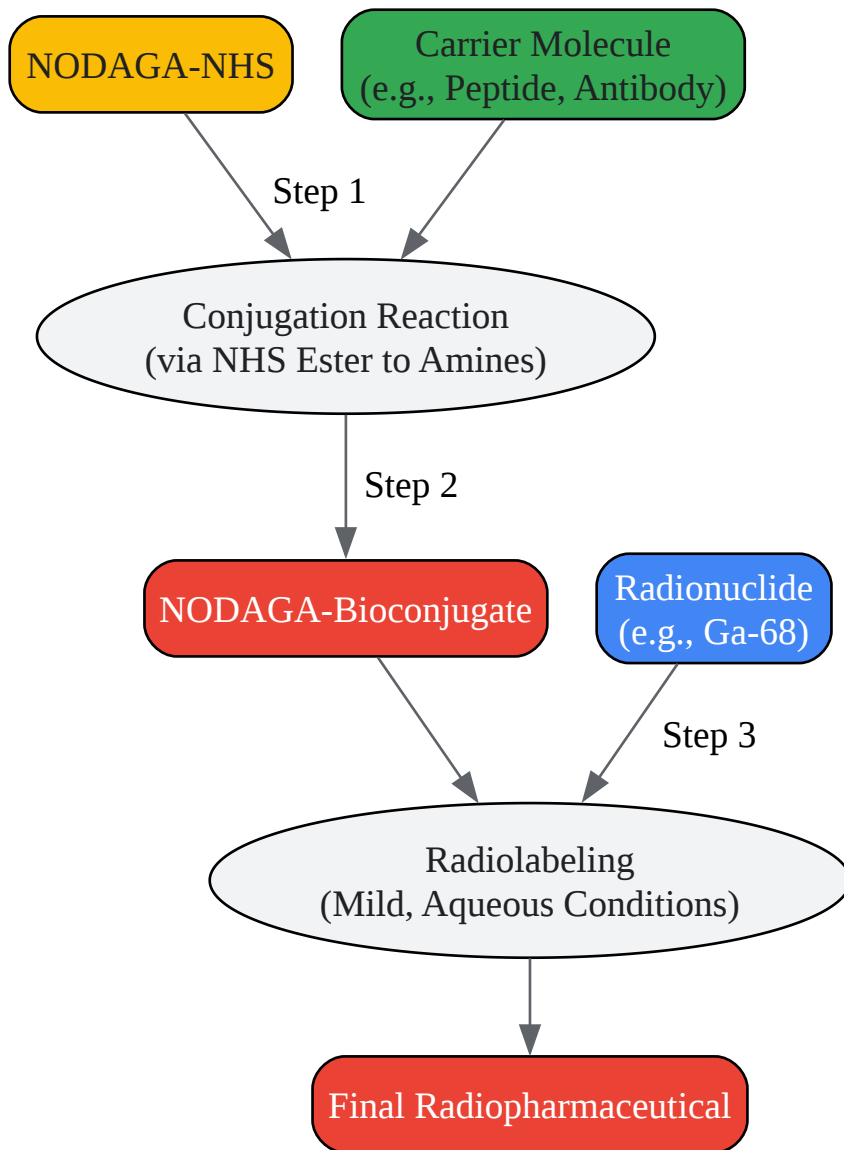
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Core Mechanism of NODAGA-NHS

NODAGA-NHS is a key reagent in radiopharmaceutical development, designed to connect a radioactive metal atom to a biological targeting molecule (like a peptide or antibody) [1].

- **Chelator Function:** The **NODAGA** component is a macrocyclic chelator that securely binds radiometals like Gallium-68 ([2] [3] [4]), Copper-64 [5], and Rhenium-186/Technetium-99m cores [6].
- **Conjugation Function:** The **NHS ester** group allows for stable, covalent conjugation to primary amines (most commonly the N-terminus or lysine side chains) on carrier molecules [1] [5]. This reaction forms a stable amide bond and can be performed under mild conditions.

The following diagram illustrates the conjugation and radiolabeling process:



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Quantitative Data and Experimental Protocols

Table 1: Key Physicochemical Properties of NODAGA-NHS [5]

Property	Specification
CAS Number	1407166-70-4

Property	Specification
Molecular Formula	C ₁₉ H ₂₈ N ₄ O ₁₀
Molecular Weight	472.45 g/mol
Appearance	Solid at room temperature
Storage Conditions	-20°C for long-term (3 years); stable at room temperature for short periods during shipping.
Solubility	Soluble in DMSO; may also be dissolved in water, ethanol, or DMF for stock solutions.

Table 2: Exemplary Radiolabeling Protocol with Ga-68 [3]

This protocol is adapted from a study on creating ⁶⁸Ga - NODAGA - NM - 01 for PD-L1 imaging.

Parameter	Specification
Reaction Mixture	150 µg NODAGA-bioconjugate, 1 mL [⁶⁸ Ga]GaCl ₃ (555-666 MBq), 100 µL sodium acetate (1.0 M).
Conditions	Incubated at room temperature (20-25°C) for 10 minutes.
Quality Control	Analyzed via radio-TLC and radio-HPLC.
Result	Radiochemical purity (RCP) consistently >98%. High stability observed in PBS and fetal bovine serum.

Key Technical Advantages and Evidence

NODAGA offers distinct advantages in radiopharmaceutical development:

- **Efficient Labeling under Mild Conditions:** Unlike some chelators that require high temperatures, NODAGA enables efficient radiolabeling with Gallium-68 at room temperature in just 10 minutes [3]. This is crucial for heat-sensitive biomolecules.
- **Favorable In Vivo Performance:** Studies show that radiopharmaceuticals using NODAGA, such as ^{68}Ga -NODAGA-exendin-4 for insulinoma localization, demonstrate high target-to-background ratios and excellent imaging contrast [7].
- **Theranostic Potential:** NODAGA can form stable complexes with beta-emitting therapeutic isotopes like Rhenium-186, making it suitable for developing **theranostic** pairs (using the same targeting molecule for both diagnosis and therapy) [6].

Table 3: Comparative Study: NODAGA vs. DOTA [2]

A study compared these two common chelators in a ^{68}Ga cyclic RGD dimer for imaging angiogenesis.

Aspect	NODAGA-(RGD) ₂	DOTA-(RGD) ₂
Optimal Radiolabeling	40-50 µg peptide, room temperature	15-20 µg peptide, 95°C for 5-10 min
Required Peptide Mass	Higher	Lower
In Vivo Biodistribution	Similar high tumor uptake and good contrast in both preclinical and clinical studies.	Similar high tumor uptake and good contrast in both preclinical and clinical studies.

Handling and Formulation Guidelines

For in vivo experiments, proper formulation is critical [5]:

- **Stock Solution:** Dissolve **NODAGA-NHS** or its bioconjugate in DMSO to create a concentrated stock (e.g., 1-10 mM).
- **In Vivo Formulation:** Dilute the stock solution into a saline-based mixture for injection. A common formulation is **DMSO:Tween 80:Saline = 10:5:85**.

- **Stability:** The final radiolabeled compound (68Ga -NODAGA - bioconjugate) is typically stable for a few hours and should be used soon after preparation.

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